

Solubility Profile of 4-(Benzyloxy)benzene-1-sulfonyl chloride: A Technical Guide

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Compound of Interest

Compound Name: 4-(Benzyloxy)benzene-1-sulfonyl chloride

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Introduction

4-(Benzyloxy)benzene-1-sulfonyl chloride is a key intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds. Its efficacy as a reagent is fundamentally linked to its solubility in various organic solvents, which governs reaction kinetics, purification strategies, and the overall efficiency of synthetic routes. This technical guide provides a comprehensive overview of the solubility characteristics of **4-(benzyloxy)benzene-1-sulfonyl chloride**, presenting available qualitative data, detailed experimental protocols for quantitative solubility determination, and a logical workflow for these procedures.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-(benzyloxy)benzene-1-sulfonyl chloride** is essential for predicting its solubility behavior.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₁ ClO ₃ S	[1]
Molecular Weight	282.74 g/mol	[1]
Appearance	Solid, Brown pastey solid	[2]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	[2]

Solubility Profile

Currently, specific quantitative solubility data for **4-(benzyloxy)benzene-1-sulfonyl chloride** in various organic solvents is not extensively available in published literature. However, based on the general behavior of sulfonyl chlorides, a qualitative solubility profile can be inferred.

Sulfonyl chlorides, such as the related benzenesulfonyl chloride, generally dissolve in organic solvents but can react with protic solvents containing reactive N-H and O-H bonds, such as alcohols and water.[3] The polarity of the solvent is a critical factor influencing solubility.

Qualitative Solubility Data

The following table provides a general, qualitative assessment of the expected solubility of **4-(benzyloxy)benzene-1-sulfonyl chloride** in a range of common organic solvents. It is crucial to note that this information is predictive and should be confirmed experimentally.

Solvent Class	Representative Solvents	Expected Qualitative Solubility	Rationale
Aprotic Polar	Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate, Acetone, Acetonitrile (MeCN)	Likely Soluble	The polarity of these solvents is suitable for dissolving the polar sulfonyl chloride group and the benzyl ether moiety.
Aprotic Non-polar	Toluene, Hexanes, Diethyl Ether	Sparingly Soluble to Insoluble	The non-polar nature of these solvents is less likely to effectively solvate the polar functional groups of the molecule.
Protic	Water, Methanol, Ethanol	Reactive	These solvents contain hydroxyl groups that can react with the sulfonyl chloride functional group, leading to hydrolysis or solvolysis to the corresponding sulfonic acid or ester.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following experimental protocols can be employed.

Qualitative Solubility Assessment (Rapid Method)

This method offers a quick determination of whether the compound is soluble, partially soluble, or insoluble in a given solvent.

Procedure:

- Add approximately 10-20 mg of **4-(benzyloxy)benzene-1-sulfonyl chloride** to a dry test tube.
- Add 1 mL of the selected anhydrous solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer or by stirring for 1-2 minutes at a controlled ambient temperature.
- Visually inspect the solution against a contrasting background.
 - Soluble: The solid completely dissolves, yielding a clear solution.
 - Partially Soluble: Some solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.
- Record the observations for each solvent tested.

Quantitative Solubility Determination (Gravimetric Shake-Flask Method)

The gravimetric method, also known as the shake-flask method, is a reliable technique for determining the thermodynamic solubility of a compound.^[4]

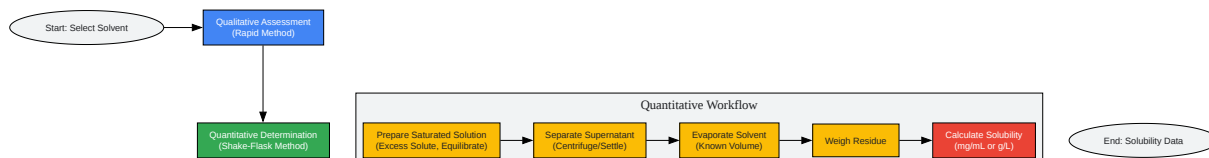
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-(benzyloxy)benzene-1-sulfonyl chloride** to a known volume of the chosen organic solvent in a sealable vial. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial to prevent solvent evaporation.

- Place the vial in a thermostatically controlled shaker and agitate at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.
- Separation of the Saturated Solution:
 - Allow the vial to stand undisturbed at the equilibrium temperature for at least one hour to permit the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed or temperature-equilibrated pipette. To avoid drawing up solid particles, a filter tip can be used.
- Solvent Evaporation and Mass Determination:
 - Transfer the aliquot of the saturated solution to a pre-weighed, dry container (e.g., a glass dish or vial).
 - Carefully evaporate the solvent under a gentle stream of inert gas (e.g., nitrogen) or in a vacuum oven at a temperature that will not cause decomposition of the compound.
 - Once the solvent is completely removed, weigh the container with the solid residue on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **4-(benzyloxy)benzene-1-sulfonyl chloride** by subtracting the initial weight of the empty container from the final weight.
 - Express the solubility in the desired units, such as mg/mL or g/100 mL, by dividing the mass of the dissolved solid by the volume of the aliquot taken.

Workflow for Experimental Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **4-(benzyloxy)benzene-1-sulfonyl chloride**.



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Caption: Workflow for Solubility Determination of an Organic Compound.

Conclusion

While specific quantitative solubility data for **4-(benzyloxy)benzene-1-sulfonyl chloride** remains to be broadly published, this guide provides a framework for its determination. The outlined experimental protocols, particularly the gravimetric shake-flask method, offer a robust approach for generating reliable and precise solubility data. Such data is invaluable for optimizing reaction conditions, enhancing purification processes, and ensuring the successful application of this versatile reagent in research and drug development. It is strongly recommended that researchers perform these solubility tests in their specific solvent systems to obtain accurate data for their applications.

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